

On-Target Efficacy of PSB-1114 Tetrasodium: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PSB-1114 tetrasodium

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PSB-1114 tetrasodium has emerged as a valuable pharmacological tool for researchers investigating purinergic signaling. This guide provides a comprehensive comparison of its ontarget effects with relevant alternatives, supported by experimental data and detailed protocols to aid in the design and interpretation of future studies.

On-Target Profile of PSB-1114 Tetrasodium

PSB-1114 tetrasodium is a potent and selective agonist for the P2Y2 receptor, a G protein-coupled receptor (GPCR) activated by extracellular nucleotides like adenosine triphosphate (ATP) and uridine triphosphate (UTP). Its on-target effect is the activation of the P2Y2 receptor, initiating a downstream signaling cascade.

Comparison with Alternative P2Y2 Receptor Agonists

The efficacy of **PSB-1114 tetrasodium** is best understood in the context of other commonly used P2Y2 receptor agonists. The following table summarizes the potency (EC50) of PSB-1114 and its alternatives, providing a quantitative basis for comparison. Lower EC50 values indicate higher potency.



Compound	P2Y2 EC50 (nM)	Selectivity Highlights
PSB-1114 tetrasodium	134	>50-fold selective over P2Y4 (EC50 = 9.3 μ M) and P2Y6 (EC50 = 7.0 μ M) receptors.[1]
Uridine triphosphate (UTP)	49 - 3,000	Also activates P2Y4 receptors. [2][3]
Adenosine triphosphate (ATP)	85 - 3,000	Activates multiple P2Y (P2Y1, P2Y11) and P2X receptors.[2]
Diquafosol (Up4U)	100	A P2Y2 receptor agonist used in the treatment of dry eye disease.
Denufosol (INS37217)	220 - 10,000	A metabolically stable P2Y2 agonist.
MRS2698	8	A highly potent and selective P2Y2 agonist.

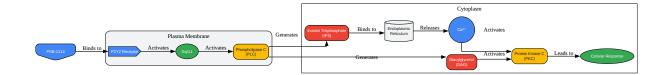
Signaling Pathway and Experimental Workflow

To confirm the on-target effects of **PSB-1114 tetrasodium**, it is crucial to understand the signaling pathway it activates and the experimental workflows used for its characterization.

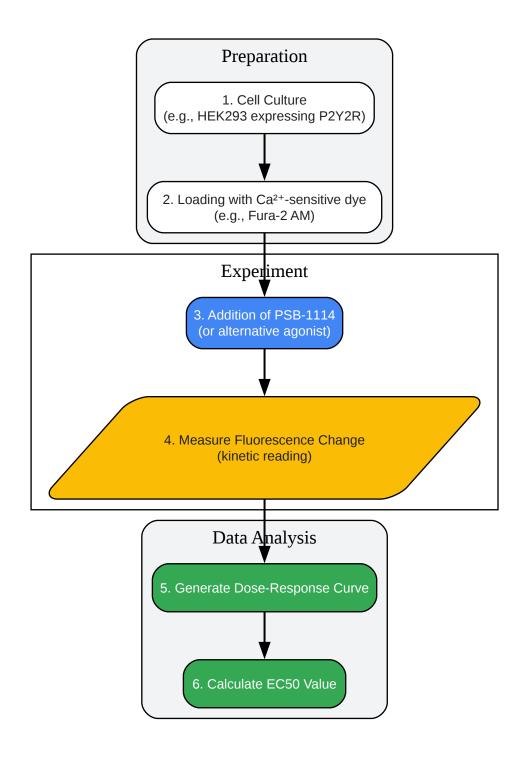
P2Y2 Receptor Signaling Pathway

Activation of the P2Y2 receptor by an agonist like **PSB-1114 tetrasodium** initiates a well-characterized signaling cascade. The receptor couples to the Gq/11 protein, which in turn activates phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium ions (Ca2+) into the cytoplasm. The increase in intracellular Ca2+ and the presence of DAG together activate protein kinase C (PKC), which then phosphorylates various downstream targets, leading to a cellular response.









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References

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- To cite this document: BenchChem. [On-Target Efficacy of PSB-1114 Tetrasodium: A Comparative Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568947#confirming-on-target-effects-of-psb-1114-tetrasodium]

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